

Introduction: The Duality of a Core Building Block

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Glycidol*

Cat. No.: B047840

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Glycidol (2,3-epoxy-1-propanol) is a deceptively simple organic molecule that holds a pivotal position in modern chemical synthesis.^[1] As the simplest compound containing both an epoxide and a primary alcohol functional group, it possesses a unique bifunctional character that makes it a highly reactive and versatile intermediate.^{[2][3]} This inherent duality is the cornerstone of its utility, enabling its use as a precursor in the synthesis of a vast array of compounds, from pharmaceuticals and specialty polymers to surfactants and coatings.^{[4][5][6]}

This guide offers a comprehensive exploration of **glycidol**'s core chemical properties and complex reactivity. It is designed for researchers, scientists, and drug development professionals who seek to leverage this potent building block while navigating its significant handling and safety challenges. We will delve into the causality behind its reaction mechanisms, provide field-proven insights into its handling, and ground all claims in authoritative data.

Part 1: Fundamental Chemical and Physical Properties

Glycidol is a colorless, nearly odorless, and slightly viscous liquid.^{[1][2]} Its miscibility with water and many organic solvents stems from the hydrophilic hydroxyl group, while the strained three-membered epoxide ring is the source of its high reactivity.^{[2][7]}

Data Presentation: Physical & Thermochemical Properties

The following table summarizes the key quantitative properties of **glycidol**, providing a foundational dataset for experimental design and process modeling.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₆ O ₂	[1]
Molar Mass	74.08 g/mol	[1][2]
Appearance	Colorless, slightly viscous liquid	[1][8]
Density (20°C)	1.115 g/cm ³	[2]
Boiling Point	161-167°C (decomposes at 760 mmHg) 67-69°C (at 20 mmHg) 57-59°C (at 10 mmHg)	[1][2][7]
Melting Point	-54°C	[1][2]
Flash Point	66-72°C (151-162°F)	[1][9][10]
Vapor Pressure (25°C)	0.9 mmHg	[1][9]
Water Solubility	Miscible in all proportions	[2][7]
Refractive Index (20°C)	1.4311	[2]
logP (Octanol/Water)	-0.95	[8][11]

Solubility Profile: **Glycidol** is highly soluble and miscible with water, lower alcohols, ketones, esters, and various aromatic and chlorinated solvents.[2] However, it dissolves poorly in aliphatic hydrocarbons.[2]

Part 2: The Core of Glycidol: Chemical Reactivity

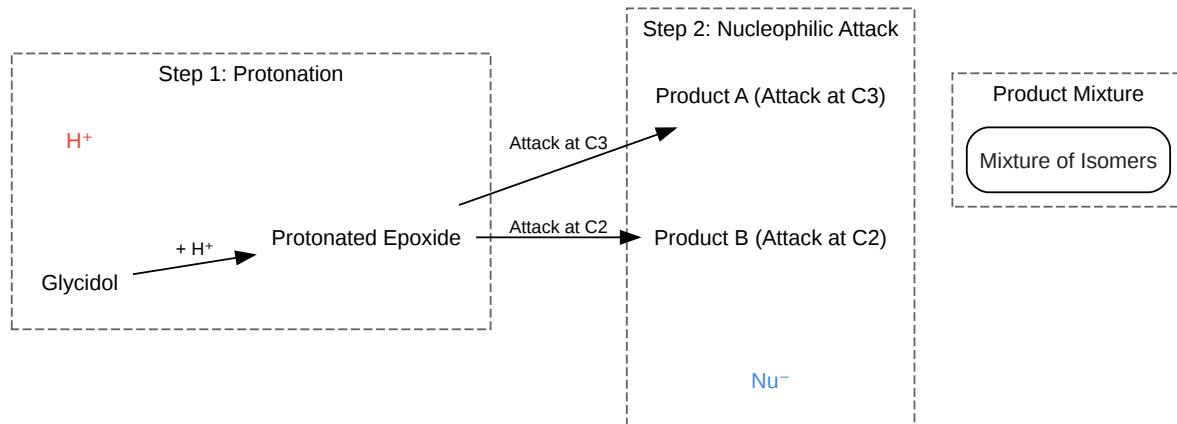
The reactivity of **glycidol** is dominated by the chemistry of its two functional groups: the strained epoxide ring and the nucleophilic hydroxyl group. Reactions can be directed to one

site, or both can be involved, leading to a wide spectrum of possible products.

Reactions of the Epoxide Ring: A Gateway to Functionalization

The high ring strain of the oxirane moiety makes it susceptible to nucleophilic attack, a process that is readily catalyzed by both acids and bases.^[2] This ring-opening reaction is the most common and synthetically useful transformation of **glycidol**.

Mechanism & Causality: In the presence of an acid catalyst, the epoxide oxygen is first protonated, creating a more potent electrophilic site and weakening the C-O bonds. The nucleophile then attacks one of the two ring carbons. This mechanism often results in a loss of regioselectivity, as the attack can occur at both the more substituted (C2) and less substituted (C3) carbon atoms, leading to a mixture of 1,3- and 2,3-dihydroxypropylene derivatives.^[2]

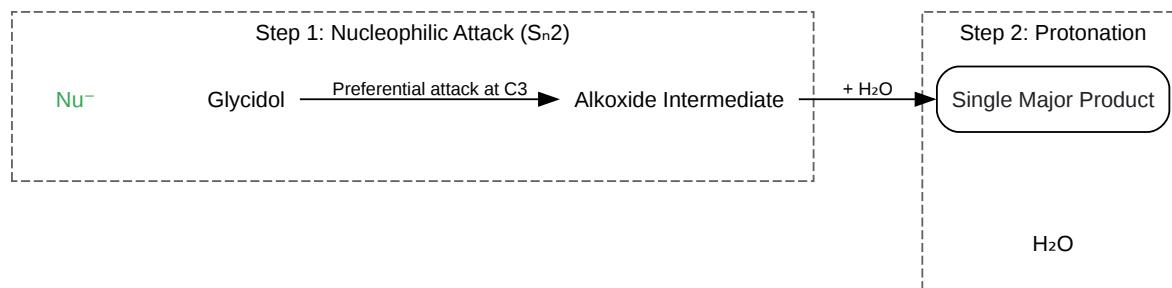


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Caption: Acid-Catalyzed Epoxide Ring-Opening of **Glycidol**.

Mechanism & Causality: Under basic or neutral conditions, the reaction proceeds via a direct $\text{S}_{\text{n}}2$ attack of the nucleophile on one of the epoxide carbons. Steric hindrance is the dominant controlling factor, so the nucleophile preferentially attacks the less-substituted terminal carbon

(C3). This results in a much higher degree of regioselectivity, yielding predominantly 2,3-dihydroxypropylene derivatives.[2] This selectivity is a critical tool for synthetic chemists aiming for a specific isomer.



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Caption: Base-Catalyzed Epoxide Ring-Opening of **Glycidol**.

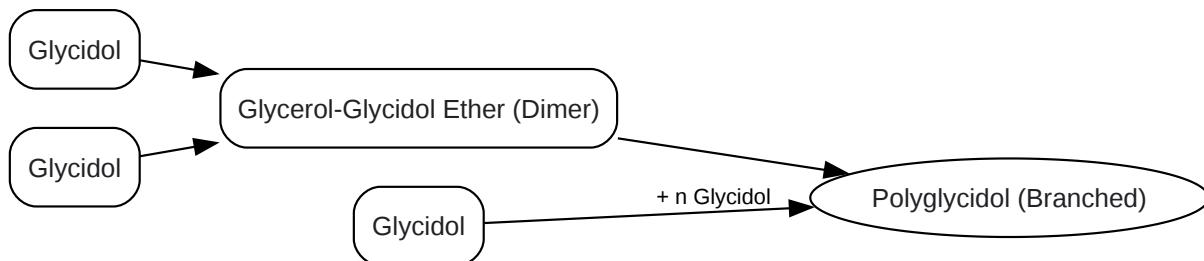
Common Nucleophilic Reactions:

- Hydrolysis: Reaction with excess water yields glycerol with nearly 100% efficiency.[2]
- Alcohols: Forms mono-alkyl ethers of glycerol, which are used in the varnish industry.[2]
- Fatty Acids: Creates glycerin monoesters, widely used as emulsifiers and food additives.[2]
- Phosphates: Reaction with acid phosphate produces glycerol-1-monophosphate, an emulsifier precursor.[2]

Polymerization: Formation of Polyglycerols

Glycidol's bifunctionality allows it to undergo polymerization, even during storage at room temperature.[2] The hydroxyl group of one molecule can act as a nucleophile to open the epoxide ring of another, leading to the formation of polyglycerol.[2] This process typically results in highly branched, dendritic polymers because the hydroxyl groups along the growing polymer chain can also initiate new chains.[12][13]

The synthesis of linear polyglycerol, a valuable alternative to PEG in biomedical applications, requires a protection strategy where the hydroxyl group is blocked prior to polymerization and later deprotected.[12][13]



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Caption: Conceptual Workflow for **Glycidol** Polymerization.

Reactions of the Hydroxyl Group

The hydroxyl group can react independently if the epoxide ring is preserved. This typically occurs with reagents that do not have an active hydrogen and will not initiate ring-opening, such as:

- Acid Halides & Anhydrides: Forms glycidyl esters. For example, reaction with acetic anhydride can produce glycidyl acetate.[2]
- Isocyanates: Yields glycidyl carbamates (urethanes), which are commercially important.[1][11]

Part 3: Industrial Significance and Applications

Glycidol is a key industrial intermediate produced primarily through the epoxidation of allyl alcohol.[1][7] Its applications are extensive and leverage its unique reactivity.

- Polymer Science: It serves as a reactive diluent in epoxy resins to modify viscosity and improve performance, a stabilizer for natural oils and vinyl polymers, and the primary monomer for producing polyglycerols.[6][11][14]

- Pharmaceuticals: It is a crucial chiral building block in the synthesis of a wide range of APIs, including cardiac drugs (beta-blockers) and antiviral agents.[3][4][5]
- Fine Chemicals: Used to produce glycerol, glycidyl ethers, esters, and amines.[3][11] It is also a precursor to surfactants, dye-leveling agents, and demulsifiers.[2][4]

Part 4: Critical Safety, Handling, and Storage Protocols

The high reactivity of **glycidol** is matched by its significant biological hazard. Strict adherence to safety protocols is not merely recommended; it is mandatory.

Toxicology and Carcinogenicity

- Classification: **Glycidol** is listed as a Group 2A agent by the IARC, meaning it is "probably carcinogenic to humans".[1] The U.S. National Toxicology Program reasonably anticipates it to be a human carcinogen based on sufficient evidence from animal studies.[15]
- Health Hazards: It is a potent irritant to the skin, eyes, mucous membranes, and upper respiratory tract.[1][9] Exposure can lead to central nervous system depression.[1] It is also suspected of causing genetic defects.[16]

Stability and Storage

Glycidol is unstable and highly sensitive.

- Decomposition: It decomposes upon heating and may darken upon storage.[7][17] It is sensitive to light and moisture.[9][17]
- Polymerization: Can polymerize during storage, especially above room temperature. This can be inhibited by dissolving it in solvents like toluene or chlorohydrocarbons.[2][17]
- Incompatibilities: It can undergo explosive decomposition in the presence of strong acids, strong bases, certain metal salts (e.g., aluminum chloride, iron(III) chloride), and metals like copper or zinc.[9][17] It is also incompatible with strong oxidizers.[9]

- Recommended Storage: Keep containers tightly closed under an inert atmosphere and store under refrigeration (2-8°C).[4][8][9]

Experimental Protocol: Safe Handling Workflow

This protocol outlines the minimum requirements for safely handling **glycidol** in a research environment.

- Preparation & Engineering Controls:
 - Step 1.1: Before handling, review the Safety Data Sheet (SDS) thoroughly.[16][18]
 - Step 1.2: Ensure all work is conducted within a certified chemical fume hood to control airborne concentrations.[19]
 - Step 1.3: Designate a specific area for **glycidol** work and ensure an emergency eyewash station and safety shower are immediately accessible.
- Personal Protective Equipment (PPE):
 - Step 2.1: Wear appropriate chemical-resistant gloves (inspect for integrity before use).[16][18]
 - Step 2.2: Use tightly fitting safety goggles and a face shield if splashing is possible.[18][19]
 - Step 2.3: Wear a lab coat and protective clothing to prevent any skin contact.[19]
 - Step 2.4: Use a NIOSH-approved respirator if there is any risk of exceeding exposure limits.[10][16]
- Handling & Dispensing:
 - Step 3.1: Ground all equipment to prevent static discharge.
 - Step 3.2: Open containers and transfer the chemical slowly and carefully to avoid splashing or creating aerosols.
 - Step 3.3: Keep containers tightly sealed when not in use.

- Spill & Emergency Response:
 - Step 4.1 (Small Spill): Use an absorbent, inert material (e.g., vermiculite, sand) to contain the spill.[19] Do not use combustible materials.
 - Step 4.2: Scoop the absorbed material into a sealable, properly labeled container for hazardous waste disposal.[9][19]
 - Step 4.3 (Skin/Eye Contact): Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[9][19] Seek immediate medical attention.
 - Step 4.4 (Inhalation): Move the individual to fresh air immediately and seek medical attention.[19]
- Waste Disposal:
 - Step 5.1: All **glycidol** waste and contaminated materials must be disposed of as hazardous waste through a licensed disposal company, following all local, state, and federal regulations.[16][18]

Part 5: Analytical Methods for Detection

The detection and quantification of **glycidol** are critical for quality control and safety monitoring.

- Workplace Air Monitoring: **Glycidol** in the air can be adsorbed onto charcoal, desorbed with a solvent like tetrahydrofuran, and analyzed by gas chromatography with flame ionization detection (GC-FID).[11]
- Analysis in Food Matrices: In edible oils, **glycidol** is often present as glycidyl fatty acid esters (GEs). Analytical approaches include:
 - Direct Methods: Quantification of intact GEs using Liquid Chromatography-Mass Spectrometry (LC-MS).[20][21]
 - Indirect Methods: Chemical or enzymatic hydrolysis of the esters to release free **glycidol**, followed by derivatization and analysis using Gas Chromatography-Mass Spectrometry (GC-MS).[22][23]

Conclusion

Glycidol is a quintessential example of a high-utility, high-hazard chemical intermediate. Its bifunctional nature provides a powerful and versatile platform for chemical synthesis, enabling the creation of complex molecules and advanced materials. However, this same reactivity necessitates a profound respect for its instability and toxicity. For the informed researcher, a comprehensive understanding of its reaction mechanisms, particularly the regioselectivity of its epoxide ring-opening, is key to unlocking its synthetic potential. This knowledge, combined with an unwavering commitment to rigorous safety and handling protocols, allows the scientific community to harness the power of **glycidol** responsibly and effectively.

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- To cite this document: BenchChem. [Introduction: The Duality of a Core Building Block]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b047840#glycidol-chemical-properties-and-reactivity>

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